

Application Note and Protocol for Testing Dioctyl Phthalate Migration from Plastics

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Compound of Interest

Compound Name: *Dioctyl phthalate*

Cat. No.: *B1670694*

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Introduction

Dioctyl phthalate (DOP), also known as di(2-ethylhexyl) phthalate (DEHP), is a common plasticizer used to impart flexibility and durability to polyvinyl chloride (PVC) and other plastics.^{[1][2]} These materials are widely used in consumer products, food packaging, and medical devices.^{[1][2]} However, DOP is not chemically bound to the polymer matrix and can migrate into contact substances, including food, beverages, and biological fluids.^[3] Concerns over the potential health risks associated with DOP exposure, such as endocrine disruption, reproductive toxicity, and potential carcinogenic effects, have led to regulatory scrutiny and the need for reliable testing protocols.^{[2][4][5]} This document provides detailed protocols for testing DOP migration from plastics, data presentation guidelines, and an overview of the toxicological pathways of interest.

Factors Influencing Dioctyl Phthalate Migration

The migration of DOP from plastics is influenced by several factors:

- Temperature: Higher temperatures accelerate the migration process.^[6]
- Contact Time: Longer exposure durations lead to increased migration.^[6]

- **Nature of Contact Substance:** Fatty or lipophilic substances, such as oils and fatty foods, promote higher levels of DOP migration due to its lipophilic nature.[6]
- **Plasticizer Concentration:** Plastics with a higher initial concentration of DOP exhibit greater migration.
- **Type of Polymer:** The structure and properties of the plastic material itself can affect the rate of diffusion.

Data Presentation: Quantitative Analysis of Phthalate Migration

The following tables summarize quantitative data on phthalate migration from various studies. These tables are intended to provide a comparative overview of migration levels under different experimental conditions.

Table 1: Migration of DEHP and DBP into Meat Products During Storage[7]

Storage Time (Days)	Sample	DBP (mg/kg)	DEHP (mg/kg)
1	1	0.40	0.58
7	1	-	-
14	1	-	-
21	1	-	-
28	1	3.37	14.66
1	2	≤0.2	1.46
7	2	-	-
14	2	-	-
21	2	-	-
28	2	4.34	28.20
1	3	≤0.2	1.67
7	3	-	-
14	3	-	-
21	3	-	-
28	3	8.27	14.84
1	4	0.27	2.37
7	4	-	-
14	4	-	-
21	4	-	-
28	4	6.12	13.22
1	5	0.32	1.91
7	5	-	-
14	5	-	-

21	5	-	-
28	5	11.11	15.42

Data adapted from a study on phthalate migration from textile packaging into meat products at 4°C.[7]

Table 2: European Union Specific Migration Limits (SMLs) for Selected Phthalates[8]

Phthalate	Abbreviation	SML (mg/kg of food)
Dibutyl phthalate	DBP	0.3
Benzyl butyl phthalate	BBP	30
Di(2-ethylhexyl) phthalate	DEHP	1.5
Group of Phthalates	SML(T)	60

As per Commission Regulation (EU) No 10/2011.[8]

Experimental Protocols

Protocol 1: Migration Testing using Food Simulants

This protocol describes a general procedure for determining the specific migration of DOP from a plastic sample into a food simulant.

1. Materials and Reagents:

- Plastic sample of known surface area
- Food simulant (e.g., 95% ethanol for fatty foods, 3% acetic acid for acidic foods, or olive oil)
- Glass vials with screw caps
- Analytical balance
- Incubator or water bath

- Hexane (HPLC grade)
- Anhydrous sodium sulfate
- Gas chromatograph-mass spectrometer (GC-MS)

2. Sample Preparation:

- Cut the plastic material into pieces of a defined size (e.g., 1x1 cm) to ensure a known surface area-to-volume ratio with the simulant.
- Clean the surface of the plastic samples by rinsing with deionized water and drying with a lint-free cloth to remove any surface contaminants.
- Accurately weigh the plastic samples.

3. Migration Experiment:

- Place a known weight of the plastic sample into a glass vial.
- Add a specific volume of the chosen food simulant to achieve a defined surface area-to-volume ratio (e.g., 6 dm² of sample per 1 kg of simulant).
- Seal the vials tightly.
- Incubate the vials under controlled conditions of time and temperature that represent the intended use of the plastic product (e.g., 10 days at 40°C for long-term storage at room temperature).

4. Sample Extraction:

- After the incubation period, remove the plastic sample from the vial.
- Take a known aliquot of the food simulant for analysis.
- If using an aqueous simulant, perform a liquid-liquid extraction with hexane. For oily simulants, the sample may be diluted directly with hexane.

- Dry the hexane extract over anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL using a gentle stream of nitrogen.

5. Analytical Determination (GC-MS):

- Inject an aliquot (e.g., 1 μ L) of the concentrated extract into the GC-MS system.
- Use a suitable capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μ m).
- Set the GC oven temperature program, for example: start at 80°C, ramp to 210°C at 20°C/min, then to 300°C at 30°C/min and hold for 5 minutes.
- Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity, monitoring characteristic ions for DOP (e.g., m/z 149, 167, 279).
- Quantify the DOP concentration by comparing the peak area to a calibration curve prepared from certified DOP standards.

Protocol 2: Total DOP Content in Plastic

This protocol outlines the determination of the total DOP content within a plastic material.

1. Materials and Reagents:

- Plastic sample
- Tetrahydrofuran (THF)
- Hexane (HPLC grade)
- 0.45 μ m PTFE syringe filters
- GC-MS system

2. Sample Preparation and Extraction:

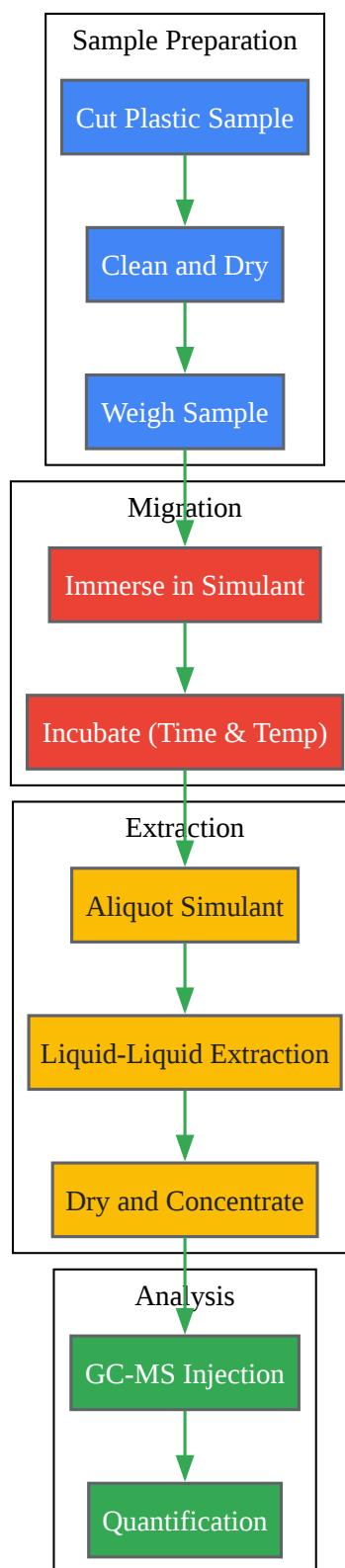
- Weigh approximately 50 mg of the plastic sample into a glass vial.

- Add 5 mL of THF to dissolve the polymer. This may require shaking or sonication for at least 30 minutes.
- Once dissolved, precipitate the polymer by adding 10 mL of hexane.
- Allow the polymer to settle for at least 5 minutes.
- Filter the THF/hexane solution through a 0.45 μ m PTFE filter into a clean vial.
- Dilute an aliquot of the filtered solution with cyclohexane for GC-MS analysis.

3. Analytical Determination (GC-MS):

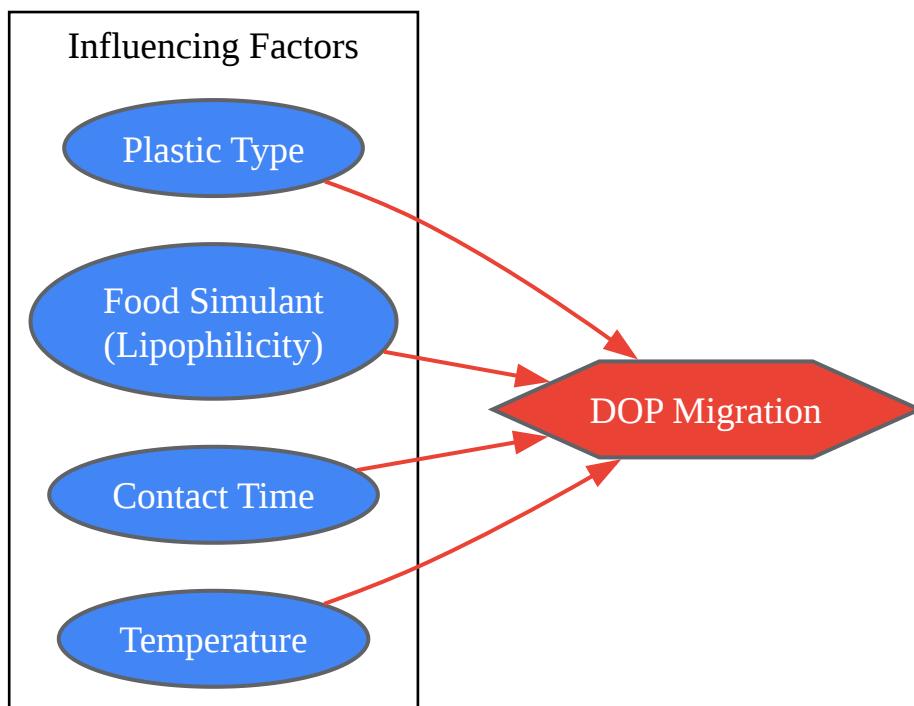
- Follow the GC-MS conditions as described in Protocol 1, step 5.
- Calculate the total DOP content in the original plastic sample based on the concentration measured in the extract and the initial sample weight.

Mandatory Visualizations



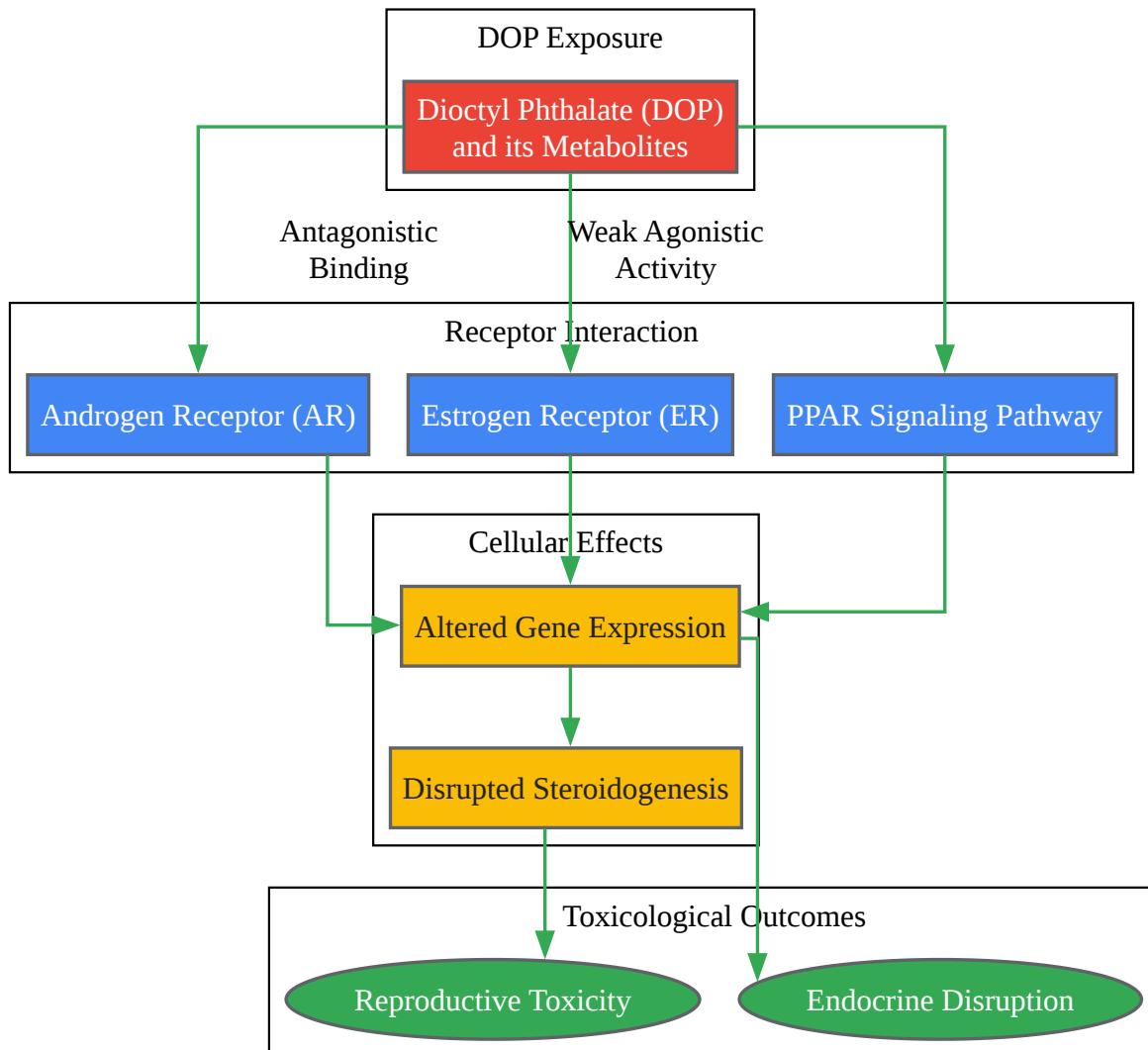
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Experimental workflow for DOP migration testing.



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Factors influencing DOP migration from plastics.



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Simplified signaling pathway of DOP-induced endocrine disruption.

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